

Nitration of 4-aminopyridine to yield 4-Amino-3-nitropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-3-nitropyridine

Cat. No.: B158700

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Application Notes: Synthesis of 4-Amino-3-nitropyridine

Introduction

4-Amino-3-nitropyridine is a valuable intermediate in the synthesis of various pharmaceutical compounds.[1][2] This document provides a detailed protocol for the nitration of 4-aminopyridine to yield **4-Amino-3-nitropyridine**. The procedure involves the use of a nitrating mixture of fuming nitric acid and concentrated sulfuric acid.

Chemical Reaction

The reaction proceeds via an electrophilic aromatic substitution where the nitro group (NO₂) is introduced onto the pyridine ring at the position ortho to the amino group. The amino group is a strong activating group, which directs the incoming electrophile to the ortho and para positions. In this case, nitration occurs at the 3-position.

Data Presentation

The following table summarizes the key quantitative data associated with the synthesis of **4-Amino-3-nitropyridine** from 4-aminopyridine.

Parameter	Value	Reference
Starting Material	4-Aminopyridine	[1][3]
Product	4-Amino-3-nitropyridine	[1][3]
Molecular Formula	C ₅ H ₅ N ₃ O ₂	[3][4]
Molecular Weight	139.11 g/mol	[3][4]
Yield	70%	[1][3]
Appearance	Yellow solid	[1][3]
Melting Point	203-207 °C (lit.)	[1][4]
Mass Spectrometry	[M+H] ⁺ m/z: 140.04	[1][3]

Experimental Protocol

This protocol is based on a general procedure for the synthesis of **4-amino-3-nitropyridine**.^[1]
^{[2][3]}

Materials and Reagents:

- 4-Aminopyridine (5.0 g, 50.0 mmol)^{[1][3]}
- Concentrated Sulfuric Acid (20 mL)^{[1][3]}
- Fuming Nitric Acid (2.5 mL)^{[1][3]}
- Ice
- Ammonia solution
- Deionized Water

Equipment:

- Round-bottom flask

- Magnetic stirrer
- Ice bath
- Dropping funnel
- Heating mantle or oil bath
- Filtration apparatus (e.g., Büchner funnel)
- pH meter or pH paper
- Vacuum drying oven

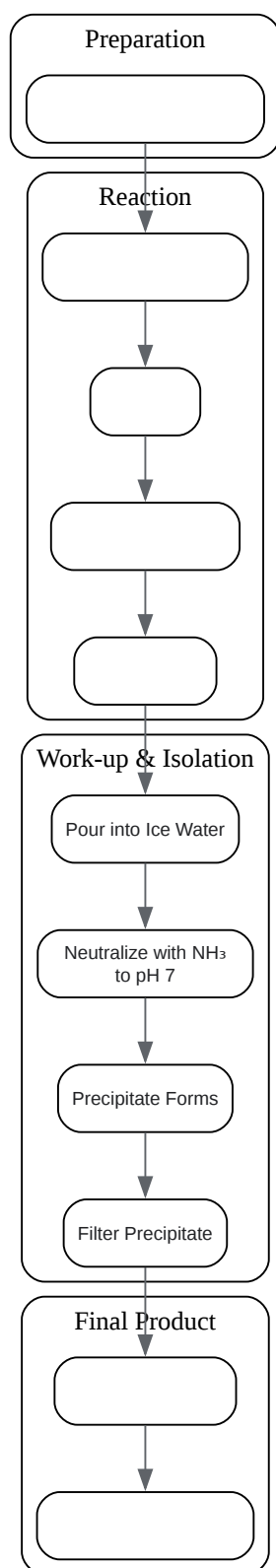
Procedure:

- Preparation of the Reaction Mixture: In a round-bottom flask equipped with a magnetic stirrer, dissolve 5.0 g (50.0 mmol) of pyridin-4-amine in 20 mL of concentrated sulfuric acid under ice-bath conditions to maintain a temperature between 0-10 °C.[\[1\]](#)[\[3\]](#)
- Nitration: While maintaining the temperature in the range of 0-10 °C, slowly add 2.5 mL of fuming nitric acid dropwise to the solution.[\[1\]](#)[\[3\]](#)
- Initial Reaction: Continue to stir the reaction mixture at 0-10 °C for 5 hours after the addition of nitric acid is complete.[\[1\]](#)[\[3\]](#)
- Heating: After the initial stirring period, allow the reaction mixture to warm to room temperature and then heat it at 90°C for 3 hours.[\[1\]](#)[\[3\]](#)
- Overnight Stirring: After heating, allow the mixture to cool to room temperature and continue to stir overnight.[\[1\]](#)[\[3\]](#)
- Quenching and Neutralization: Slowly pour the reaction mixture into ice water.[\[1\]](#)[\[3\]](#) Adjust the pH of the solution to 7 with ammonia.[\[1\]](#)[\[3\]](#)
- Isolation of Product: A yellow precipitate will form. Collect the solid by filtration.[\[1\]](#)[\[3\]](#)

- Drying: Dry the collected precipitate under reduced pressure to obtain **4-amino-3-nitropyridine** as a yellow solid.^{[1][3]} The expected yield is approximately 5.1 g (70%).^{[1][3]}

Visualizations

Experimental Workflow



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Phone: (601) 213-4426

Email: info@benchchem.com